

A Technical Guide to the Vapor Pressure Characteristics of Apiezon N Grease

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Compound of Interest

Compound Name: Apiezon N

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This in-depth technical guide provides a comprehensive overview of the vapor pressure characteristics of **Apiezon N** grease, a critical parameter for its use in high-vacuum and cryogenic applications. This document outlines the relationship between temperature and vapor pressure, presents quantitative data in a structured format, and details the experimental methodologies used for such measurements.

Introduction to Apiezon N Grease and its Vapor Pressure

Apiezon N grease is a silicone-free, hydrocarbon-based vacuum grease widely recognized for its exceptional performance in cryogenic applications and for its use in high-vacuum systems at ambient temperatures.^{[1][2]} A key physical property governing its suitability for these applications is its extremely low vapor pressure. Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system. In a high-vacuum environment, components with high vapor pressure can outgas, contaminating the system and preventing the desired low pressures from being reached. The low vapor pressure of **Apiezon N** grease makes it an ideal sealant and thermal contact medium in such sensitive environments.^{[3][4]}

Quantitative Vapor Pressure Data

The vapor pressure of **Apiezon N** grease is temperature-dependent, decreasing significantly as the temperature is lowered. The following table summarizes the vapor pressure of **Apiezon N** grease at various temperatures, with the data at 20°C being widely cited and the other data points being extrapolated from graphical representations provided by the manufacturer.

Temperature (°C)	Vapor Pressure (Torr)
0	$\sim 2 \times 10^{-10}$
10	$\sim 4 \times 10^{-10}$
20	6×10^{-10} [2] [3] [5]
30	$\sim 1 \times 10^{-9}$
40	$\sim 2 \times 10^{-9}$
50	$\sim 5 \times 10^{-9}$

Note: Values other than at 20°C are approximate and have been derived from the vapor pressure curve.

Experimental Protocol for Vapor Pressure Determination

The determination of the very low vapor pressures exhibited by materials like **Apiezon N** grease requires specialized techniques. The ASTM E1194 standard test method, which describes the gas saturation method, is a suitable and widely recognized procedure for measuring the vapor pressure of low-volatility substances.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Principle of the Gas Saturation Method

The gas saturation method involves passing a known volume of an inert carrier gas over the substance under investigation at a constant temperature.[\[8\]](#) The carrier gas becomes saturated with the vapor of the substance. The mass of the vaporized substance is then determined by trapping it and measuring its quantity, typically using a sensitive analytical technique like gas chromatography.

Experimental Workflow

The following diagram illustrates the typical workflow for determining vapor pressure using the gas saturation method.



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Experimental workflow for the gas saturation method.

Detailed Steps

- **Sample Preparation:** A sample of **Apiezon N** grease is placed in a thermostated saturation cell, which is maintained at a precise and constant temperature.
- **Gas Flow:** A controlled and accurately measured flow of a dry, inert carrier gas (such as nitrogen or argon) is passed through the saturation cell. The flow rate is kept low enough to ensure that the gas becomes fully saturated with the vapor of the **Apiezon N** grease.
- **Vapor Trapping:** The gas stream exiting the saturation cell, now containing the vapor of the grease, is passed through a trap. This trap is typically a tube filled with a solid sorbent material that quantitatively adsorbs the grease vapor.
- **Quantification:** After a known volume of gas has passed through the system, the trapped **Apiezon N** grease is desorbed from the sorbent (e.g., by thermal desorption) and analyzed using a sensitive analytical instrument, such as a gas chromatograph with a flame ionization detector (GC-FID). This provides the mass of the vaporized grease.
- **Calculation of Vapor Pressure:** The vapor pressure (P) at the experimental temperature (T) is calculated using the following equation, derived from the ideal gas law:

$$P = (m / M) * (RT / V)$$

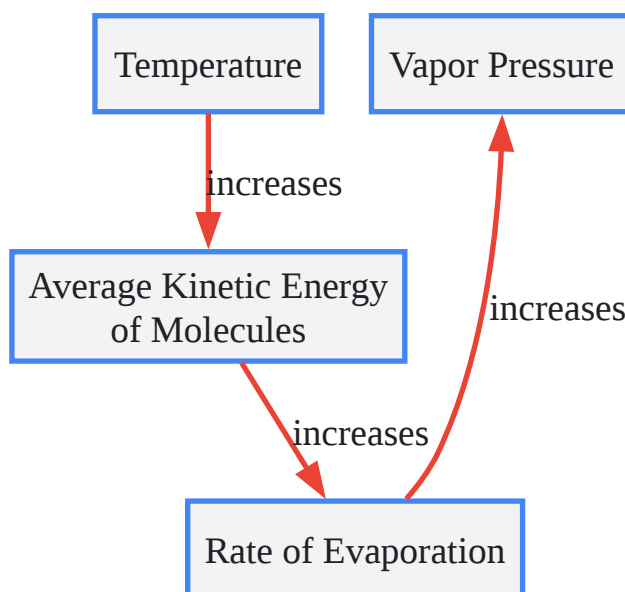
Where:

- m is the mass of the trapped **Apiezon N** grease.
- M is the molar mass of **Apiezon N** grease (an average value is used as it is a mixture).
- R is the ideal gas constant.
- T is the absolute temperature of the saturation cell.
- V is the total volume of the carrier gas that has passed through the cell.
- Temperature Variation: The experiment is repeated at several different temperatures to establish the vapor pressure curve.

Relationship Between Temperature and Vapor Pressure

The relationship between temperature and vapor pressure for **Apiezon N** grease is an inverse one. As the temperature of the grease decreases, its vapor pressure also decreases significantly. This is a fundamental principle for all substances and is described by the Clausius-Clapeyron equation. For cryogenic applications, this property is particularly advantageous, as the vapor pressure of **Apiezon N** grease becomes exceedingly low at cryogenic temperatures, ensuring a high-quality vacuum is maintained.[\[4\]](#)[\[9\]](#)

The following diagram illustrates this fundamental relationship.



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Logical relationship between temperature and vapor pressure.

This relationship underscores the importance of maintaining low temperatures when a very high vacuum is required.

Conclusion

The extremely low vapor pressure of **Apiezon N** grease, particularly at cryogenic temperatures, is a defining characteristic that makes it an indispensable material for a wide range of scientific and industrial applications. Understanding its vapor pressure curve and the methodologies for its determination is crucial for researchers and professionals working with high-vacuum and cryogenic systems. The data and protocols presented in this guide provide a solid foundation for the effective and appropriate use of **Apiezon N** grease in demanding environments.

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